stability issues and degradation of 3-Methyl-2-benzoxazolinone

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Compound of Interest	
Compound Name:	3-Methyl-2-benzoxazolinone
Cat. No.:	B1265911

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Technical Support Center: 3-Methyl-2-benzoxazolinone

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and potential degradation of **3-Methyl-2-benzoxazolinone**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist in your experimental endeavors.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **3-Methyl-2-benzoxazolinone**?

3-Methyl-2-benzoxazolinone is a relatively stable heterocyclic compound.[1][2] Thermochemical studies indicate that in the gaseous phase, it is less stable than its parent compound, 2-benzoxazolinone.[1][2][3] Like many organic molecules, its stability can be influenced by environmental factors such as pH, temperature, and light exposure. While specific kinetic data for its degradation under various conditions is not extensively documented, understanding its potential degradation pathways is crucial for experimental design and data interpretation.

Q2: How does pH affect the stability of **3-Methyl-2-benzoxazolinone**?

The benzoxazolinone ring is susceptible to hydrolysis, particularly under acidic or basic conditions. While specific hydrolysis rate constants for **3-Methyl-2-benzoxazolinone** are not readily available, studies on similar benzoxazole ring structures show a dependency of the hydrolysis rate on pH. Generally, the lactone-like structure can undergo ring-opening.

- Acidic conditions: Protonation of the carbonyl oxygen can make the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by water, leading to hydrolysis.

- Basic conditions: Hydroxide ions can directly attack the carbonyl carbon, leading to cleavage of the ester-like bond and ring opening.

It is recommended to use neutral or near-neutral pH conditions when prolonged stability in aqueous solution is required. If experiments must be conducted at acidic or basic pH, it is advisable to perform control experiments to assess the extent of degradation over the experimental timeframe.

Q3: Is **3-Methyl-2-benzoxazolinone** sensitive to light?

Photodegradation is a potential degradation pathway for many organic compounds containing aromatic rings and heteroatoms. While specific photostability studies on **3-Methyl-2-benzoxazolinone** are limited, it is prudent to assume it may have some sensitivity to UV and possibly visible light. To minimize the risk of photolytic degradation, it is recommended to:

- Store the compound in amber vials or protected from light.

- Conduct experiments in low-light conditions or using amber-colored glassware when possible.

- Include a "dark" control in photochemical experiments to differentiate between light-induced and thermal degradation.

Q4: What is the thermal stability of **3-Methyl-2-benzoxazolinone**?

Thermochemical data for **3-Methyl-2-benzoxazolinone** is available, providing information on its enthalpy of formation and sublimation.[1][2] While it is a solid with a defined melting point, prolonged exposure to elevated temperatures can lead to thermal decomposition. The specific degradation pathway and products will depend on the temperature and atmosphere (e.g.,

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presence of oxygen). For most laboratory applications at or near room temperature, thermal degradation is not expected to be a significant issue. However, for applications involving high temperatures, such as in gas chromatography inlets or thermal desorption studies, the potential for degradation should be considered.

Q5: In which common laboratory solvents is **3-Methyl-2-benzoxazolinone** soluble?

While exhaustive solubility data is not available in the provided search results, based on its chemical structure (a moderately polar organic molecule), **3-Methyl-2-benzoxazolinone** is expected to be soluble in a range of common organic solvents. These likely include:

- Dimethyl sulfoxide (DMSO)

- N,N-Dimethylformamide (DMF)

- Acetonitrile

- Ethanol

- Methanol

- Dichloromethane

- Chloroform

Its solubility in water is expected to be low. When preparing stock solutions, it is advisable to start with a small amount of solvent and sonicate if necessary. For aqueous experiments, preparing a concentrated stock solution in a water-miscible organic solvent like DMSO or ethanol and then diluting it into the aqueous medium is a common practice.

Troubleshooting Guides

Issue 1: Inconsistent or unexpected experimental results.

Potential Cause: Degradation of **3-Methyl-2-benzoxazolinone** during the experiment.

Troubleshooting Steps:

- Verify Compound Purity:

  - Before use, confirm the purity of your **3-Methyl-2-benzoxazolinone** stock using an appropriate analytical method such as HPLC-UV, LC-MS, or NMR.

  - Compare the obtained data with reference spectra if available.

- Assess Stability Under Experimental Conditions:

  - Run a control experiment where **3-Methyl-2-benzoxazolinone** is subjected to the full experimental conditions (solvent, pH, temperature, light exposure) but without other reactants.

  - Analyze the sample at the beginning and end of the typical experimental duration to check for the appearance of degradation products.

- Optimize Experimental Parameters:

  - pH: If hydrolysis is suspected, adjust the pH of the reaction medium to be as close to neutral as possible.

  - Temperature: If the experiment involves heating, try running it at a lower temperature for a longer duration.

  - Light: Protect the experiment from light by using amber glassware or covering the reaction vessel with aluminum foil.

Issue 2: Appearance of unknown peaks in chromatograms (HPLC, GC).

Potential Cause: Formation of degradation products.

Troubleshooting Steps:

- Characterize Unknown Peaks:

  - Use LC-MS or GC-MS to obtain the mass-to-charge ratio (m/z) of the unknown peaks. This can provide clues about the molecular weight of the degradation products.

- If the degradation products can be isolated, use NMR spectroscopy to elucidate their structures.

- Investigate Potential Degradation Pathways:

  - Hydrolysis: Look for peaks corresponding to the ring-opened product, N-methyl-2-aminophenol.

  - Oxidation: In the presence of oxidizing agents or air and light, oxidative degradation products could form.

  - Photodegradation: Exposure to UV light may lead to various photoproducts.

- Implement a Stability-Indicating Analytical Method:

  - Develop or use an HPLC method that can separate the parent **3-Methyl-2-benzoxazolinone** from its potential degradation products. This will allow you to monitor the stability of the compound accurately.

Data Presentation

Table 1: Physicochemical Properties of **3-Methyl-2-benzoxazolinone**

Property	Value	Reference
CAS Number	21892-80-8	[4]
Molecular Formula	$C_8H_7NO_2$	[4]
Molecular Weight	149.15 g/mol	[4]
Appearance	Solid	
Melting Point	87-88 °C	[5]
Boiling Point	290 °C	[5]

Table 2: Thermodynamic Data for **3-Methyl-2-benzoxazolinone** (at T = 298.15 K)

Parameter	Value	Units	Reference
Standard Molar Enthalpy of Formation (gas)	-113.1 ± 3.2	kJ·mol^{-1}	[1][3]
Standard Molar Enthalpy of Sublimation	90.3 ± 0.6	kJ·mol^{-1}	[1]

Experimental Protocols

Protocol 1: General Procedure for Assessing Hydrolytic Stability

This protocol provides a framework for evaluating the stability of **3-Methyl-2-benzoxazolinone** at different pH values.

- Preparation of Buffer Solutions: Prepare buffers at various pH levels (e.g., pH 2, 4, 7, 9, and 12).

- Preparation of Stock Solution: Prepare a stock solution of **3-Methyl-2-benzoxazolinone** in a water-miscible organic solvent (e.g., acetonitrile or methanol) at a known concentration (e.g., 1 mg/mL).

- Incubation:

  - Add a small aliquot of the stock solution to each buffer to achieve a final desired concentration (e.g., 10 µg/mL). Ensure the final concentration of the organic solvent is low (e.g., <1%) to minimize its effect on the reaction.

  - Incubate the solutions at a constant temperature (e.g., 25 °C or 40 °C).

  - Protect the solutions from light.

- Sampling and Analysis:

  - Withdraw aliquots from each solution at various time points (e.g., 0, 2, 4, 8, 24, 48 hours).

- Immediately quench any reaction by neutralizing the sample if necessary.

- Analyze the samples by a stability-indicating HPLC method to determine the remaining concentration of **3-Methyl-2-benzoxazolinone** and the formation of any degradation products.

- Data Analysis: Plot the concentration of **3-Methyl-2-benzoxazolinone** versus time for each pH and determine the degradation rate constant and half-life.
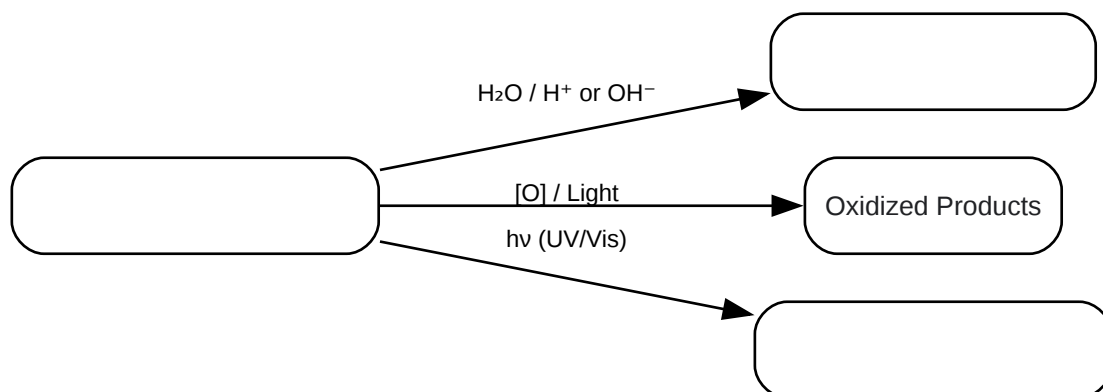
Protocol 2: General Procedure for Assessing Photostability

This protocol is based on ICH Q1B guidelines for photostability testing.

- Sample Preparation:

  - Prepare a solution of **3-Methyl-2-benzoxazolinone** in a suitable solvent (e.g., acetonitrile/water).

  - Prepare a solid sample by placing a thin layer of the compound in a petri dish.

- Exposure:

  - Expose the samples to a light source that provides both UV and visible light (e.g., a xenon lamp or a metal halide lamp). The overall illumination should be not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.

  - Simultaneously, expose control samples protected from light (e.g., wrapped in aluminum foil) to the same temperature and humidity conditions.

- Analysis:

  - After the exposure period, analyze both the exposed and control samples using a stability-indicating HPLC method.

  - Compare the chromatograms to identify any degradation products formed due to light exposure.
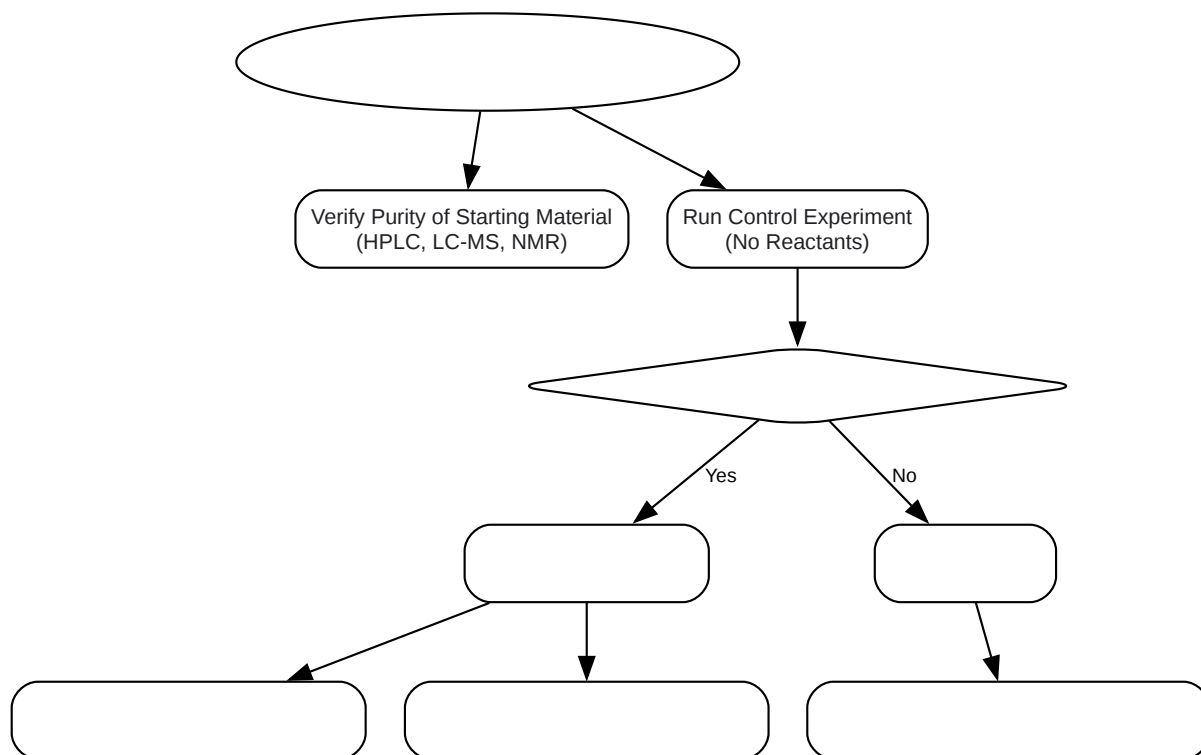
- Determine the percentage of degradation.

Visualizations

H₂O / H⁺ or OH⁻

[O] / Light

hν (UV/Vis)

Oxidized Products

Caption: Potential degradation pathways of **3-Methyl-2-benzoxazolinone**.

Verify Purity of Starting Material
(HPLC, LC-MS, NMR)

Run Control Experiment
(No Reactants)

Yes

No

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Caption: Troubleshooting workflow for unexpected experimental outcomes.

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